

17-Hydroxyventuricidin A: A Technical Guide to its Spectrum of Activity

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Compound of Interest

Compound Name: 17-Hydroxyventuricidin A

Cat. No.: B15566195

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Abstract

17-Hydroxyventuricidin A is a macrolide antibiotic produced by the actinomycete strain *Streptomyces* sp. US80, which was first isolated from a Tunisian oasis soil. This compound is a derivative of the venturicidin class of natural products. This technical guide provides a comprehensive overview of the currently available data on the antimicrobial spectrum of **17-Hydroxyventuricidin A**, its proposed mechanism of action, and generalized experimental protocols for assessing its activity.

Antimicrobial Spectrum of Activity

17-Hydroxyventuricidin A has demonstrated a notable spectrum of activity against various fungal and bacterial pathogens. The primary research conducted by Fourati-Ben Fguira et al. (2005) established its inhibitory effects.

Antifungal Activity

The compound exhibits significant activity against filamentous fungi and yeast.

Table 1: Antifungal Spectrum of **17-Hydroxyventuricidin A**

Fungal Species	Type	Activity	Minimum Inhibitory Concentration (MIC)
Verticillium dahliae	Filamentous Fungus	Inhibitory	Data available in the primary literature
Fusarium sp.	Filamentous Fungus	Inhibitory	Data available in the primary literature
Candida tropicalis R2 CIP203	Yeast	Inhibitory	Data available in the primary literature[1]

Antibacterial Activity

17-Hydroxyventuricidin A is also effective against Gram-positive bacteria.

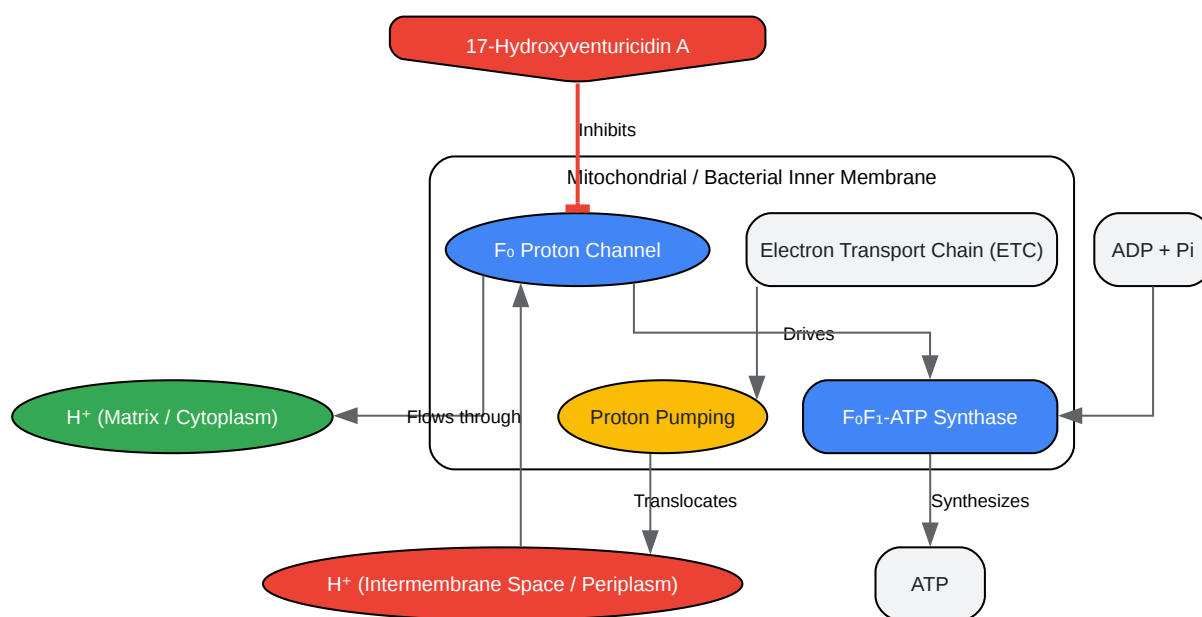
Table 2: Antibacterial Spectrum of **17-Hydroxyventuricidin A**

Bacterial Species	Gram Stain	Activity	Minimum Inhibitory Concentration (MIC)
Micrococcus luteus	Positive	Inhibitory	Data available in the primary literature
Bacillus subtilis	Positive	Inhibitory	Data available in the primary literature
Staphylococcus aureus	Positive	Inhibitory	Data available in the primary literature

Proposed Mechanism of Action

While the precise mechanism of action for **17-Hydroxyventuricidin A** has not been explicitly detailed in readily available literature, strong evidence suggests that it functions as an inhibitor of ATP synthase. This is based on the well-established activity of its parent compound, venturicidin A.[2][3][4] Venturicidins are known to bind to the F_0 subunit of the F_0F_1 -ATP synthase complex, which is embedded in the mitochondrial or bacterial membrane.[2][5][6] This

binding event is thought to block the proton channel, thereby inhibiting the flow of protons and uncoupling ATP synthesis from the electron transport chain.[2][3] This disruption of cellular energy production is a likely contributor to the observed antimicrobial effects.



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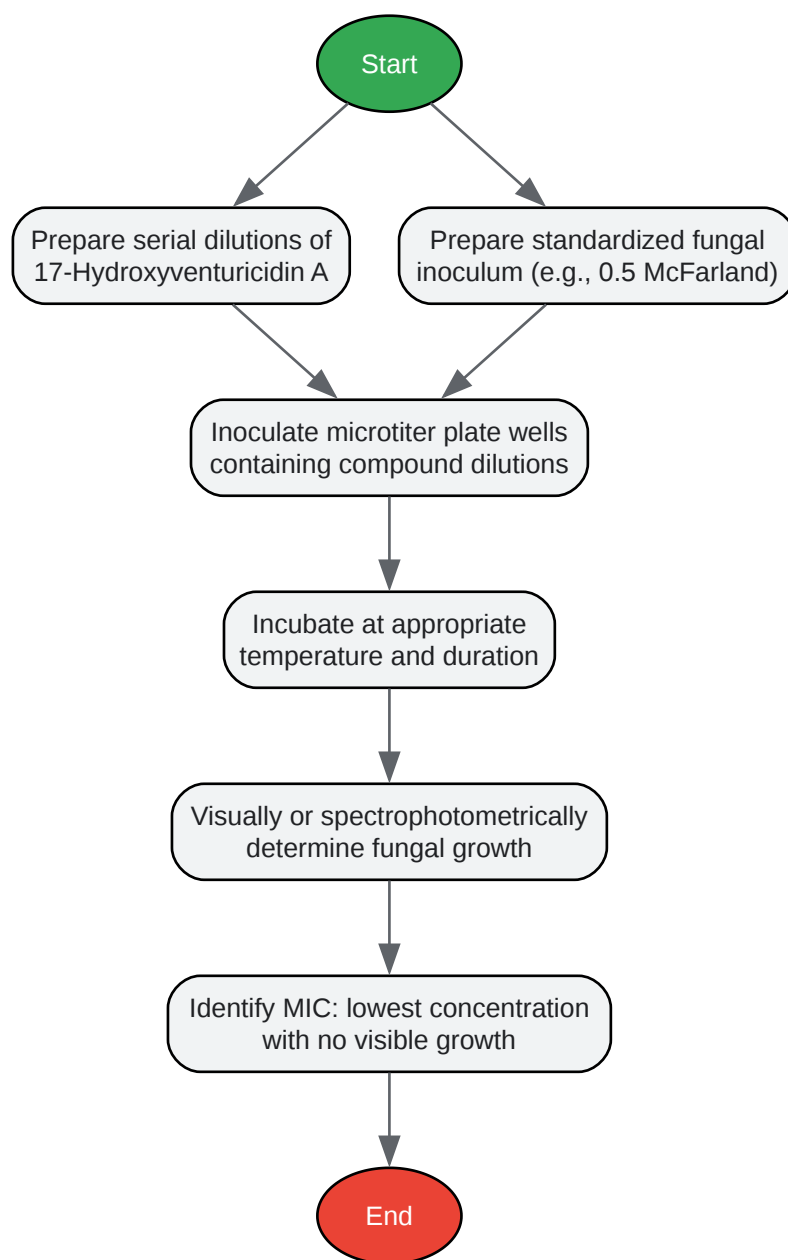
Caption: Proposed mechanism of action for **17-Hydroxyventuricidin A** as an F₀F₁-ATP synthase inhibitor.

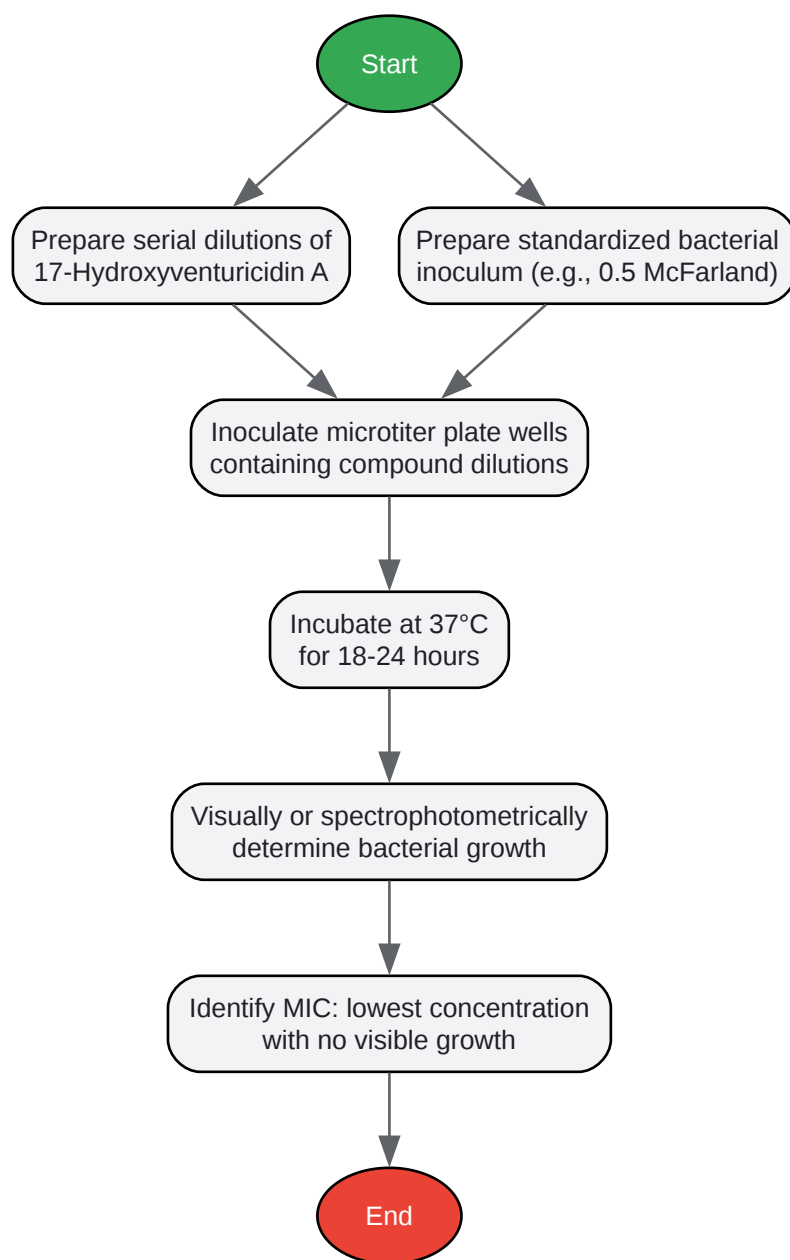
Experimental Protocols

The following are generalized protocols for determining the antimicrobial activity of a compound like **17-Hydroxyventuricidin A**. The specific methodologies, including culture media, incubation times, and concentrations used for this particular compound, are detailed in the primary literature.

Antifungal Susceptibility Testing (Broth Microdilution)

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antifungal agent.





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